An In-depth Technical Guide to (S)-Etodolac-d4 as a Research Tool

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Compound of Interest

Compound Name:	*(S)-Etodolac-d4*
Cat. No.:	*B12408829*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **(S)-Etodolac-d4**, a deuterated analog of the active enantiomer of the non-steroidal anti-inflammatory drug (NSAID) Etodolac. **(S)-Etodolac-d4** is an essential tool in preclinical and clinical research, primarily serving as a stable isotope-labeled internal standard for the accurate quantification of (S)-Etodolac in biological matrices. This document details its properties, mechanism of action, and its application in bioanalytical method development, complete with experimental protocols and data presentation.

Introduction to (S)-Etodolac and the Role of Deuteration

Etodolac is a member of the pyranocarboxylic acid class of NSAIDs, exhibiting anti-inflammatory, analgesic, and antipyretic properties. It is administered as a racemic mixture of the (S)- and (R)-enantiomers. The pharmacological activity, however, is primarily attributed to the (S)-enantiomer, which is a preferential inhibitor of cyclooxygenase-2 (COX-2). The (R)-enantiomer is largely inactive.

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Deuterium-labeled compounds, such as **(S)-Etodolac-d4**, are invaluable in quantitative bioanalysis using mass spectrometry. The substitution of hydrogen atoms with deuterium results in a molecule with a higher mass but nearly identical physicochemical properties to the unlabeled analyte. This allows **(S)-Etodolac-d4** to be used as an internal standard that co-elutes with (S)-Etodolac during chromatography and experiences similar ionization efficiency, effectively correcting for variations in sample preparation and instrument response.

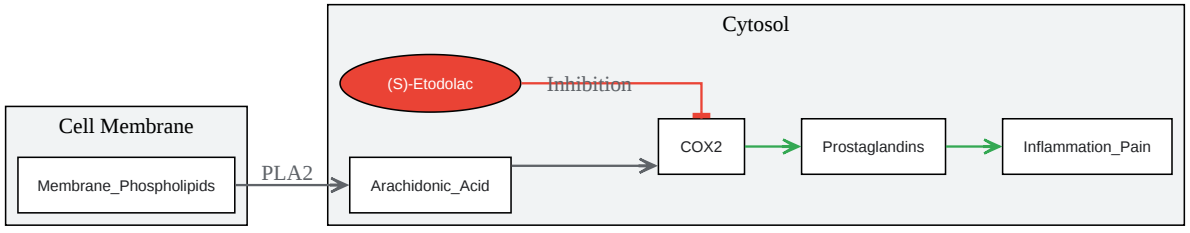
Physicochemical Properties

The properties of **(S)-Etodolac-d4** are closely related to those of (S)-Etodolac.

Property	Value
Molecular Formula	$C_{17}H_{17}D_4NO_3$
Appearance	White to off-white solid
Solubility	Soluble in methanol, ethanol, DMSO, and other organic solvents.

Mechanism of Action of (S)-Etodolac

(S)-Etodolac exerts its anti-inflammatory and analgesic effects by inhibiting the synthesis of prostaglandins. It selectively inhibits the COX-2 enzyme, which is responsible for the production of prostaglandins at sites of inflammation. This selective inhibition is thought to result in a lower incidence of gastrointestinal side effects compared to non-selective NSAIDs that also inhibit the COX-1 isoform, which plays a protective role in the gastric mucosa.



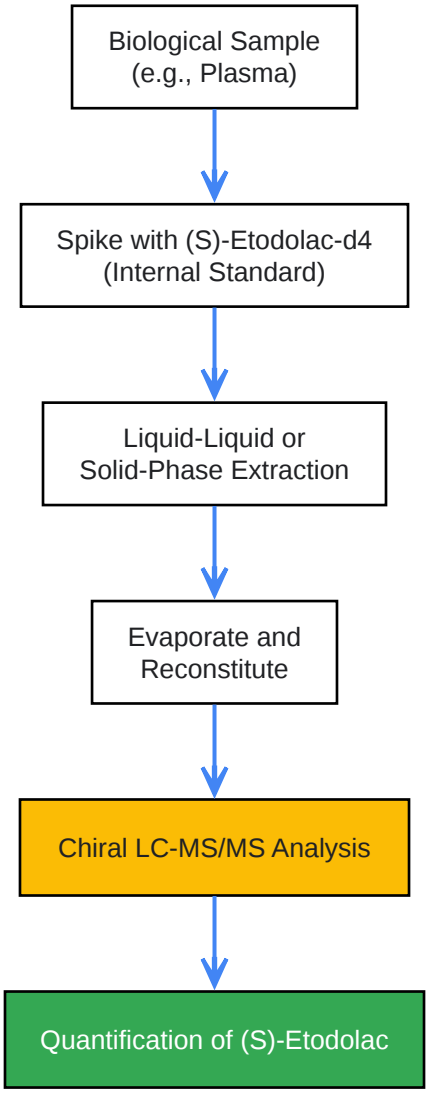
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Mechanism of (S)-Etodolac Action

Application of (S)-Etodolac-d4 in Bioanalytical Methods

(S)-Etodolac-d4 is the ideal internal standard for the quantification of (S)-Etodolac in biological samples such as plasma, serum, and synovial fluid, typically by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its use ensures high accuracy and precision in pharmacokinetic and toxicokinetic studies.



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Bioanalytical Workflow for (S)-Etodolac

Experimental Protocols

The following is a representative experimental protocol for the enantioselective analysis of (S)-Etodolac in human plasma using **(S)-Etodolac-d4** as an internal standard, adapted from a published method for etodolac enantiomers.

- To 25 µL of human plasma in a microcentrifuge tube, add 25 µL of a working solution of **(S)-Etodolac-d4** in methanol.
- Vortex briefly to mix.
- Add 1 mL of an extraction solvent mixture of n-hexane and ethyl acetate (95:5, v/v).
- Vortex for 10 minutes to ensure thorough extraction.
- Centrifuge at 10,000 rpm for 5 minutes to separate the organic and aqueous layers.
- Transfer the upper organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 100 µL of the mobile phase.
- LC System: Agilent 1200 series or equivalent
- Column: Chiralcel® OD-H, 5 µm, 150 x 4.6 mm
- Mobile Phase: n-hexane:isopropanol:acetic acid (90:10:0.1, v/v/v)
- Flow Rate: 1.0 mL/min
- Column Temperature: 25°C
- Injection Volume: 10 µL
- MS System: API 4000 triple quadrupole mass spectrometer or equivalent
- Ionization Mode: Electrospray Ionization (ESI), Negative

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- Multiple Reaction Monitoring (MRM) Transitions:
  - (S)-Etodolac: m/z 286 > 242
  - **(S)-Etodolac-d4**: m/z 290 > 246 (projected)
- Key MS Parameters:
  - Curtain Gas: 20 psi
  - IonSpray Voltage: -4500 V
  - Temperature: 500°C
  - Nebulizer Gas (GS1): 50 psi
  - Heater Gas (GS2): 50 psi
  - Collision Gas (CAD): 6 psi

Method Validation and Data Presentation

A bioanalytical method using **(S)-Etodolac-d4** as an internal standard should be fully validated according to regulatory guidelines (e.g., FDA, EMA). The following tables present a summary of the expected quantitative performance parameters, with illustrative data based on a validated method for etodolac.

Parameter	(S)-Etodolac
Linearity Range	5 - 5000 ng/mL
Correlation Coefficient (r^2)	> 0.995
LLOQ	5 ng/mL
Precision at LLOQ (%CV)	< 20%
Accuracy at LLOQ (% bias)	± 20%

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Analyte Concentration (ng/mL)	Intra-Day Precision (%CV)	Intra-Day Accuracy (% bias)	Inter-Day Precision (%CV)	Inter-Day Accuracy (% bias)
Low QC (15 ng/mL)	< 10%	± 10%	< 15%	± 15%
Mid QC (250 ng/mL)	< 10%	± 10%	< 15%	± 15%
High QC (4000 ng/mL)	< 10%	± 10%	< 15%	± 15%

Parameter	(S)-Etodolac
Matrix Effect (%)	85 - 115%
Extraction Recovery (%)	> 80%

Conclusion

(S)-Etodolac-d4 is an indispensable research tool for the accurate and precise quantification of the pharmacologically active (S)-enantiomer of Etodolac. Its use as an internal standard in LC-MS/MS-based bioanalytical methods allows for reliable determination of pharmacokinetic profiles and is essential for drug development and clinical research. The methodologies and data presented in this guide provide a robust framework for the implementation of **(S)-Etodolac-d4** in a research setting.

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